

# anilazine metabolic pathway in rats and goats

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## Compound Focus: Anilazine

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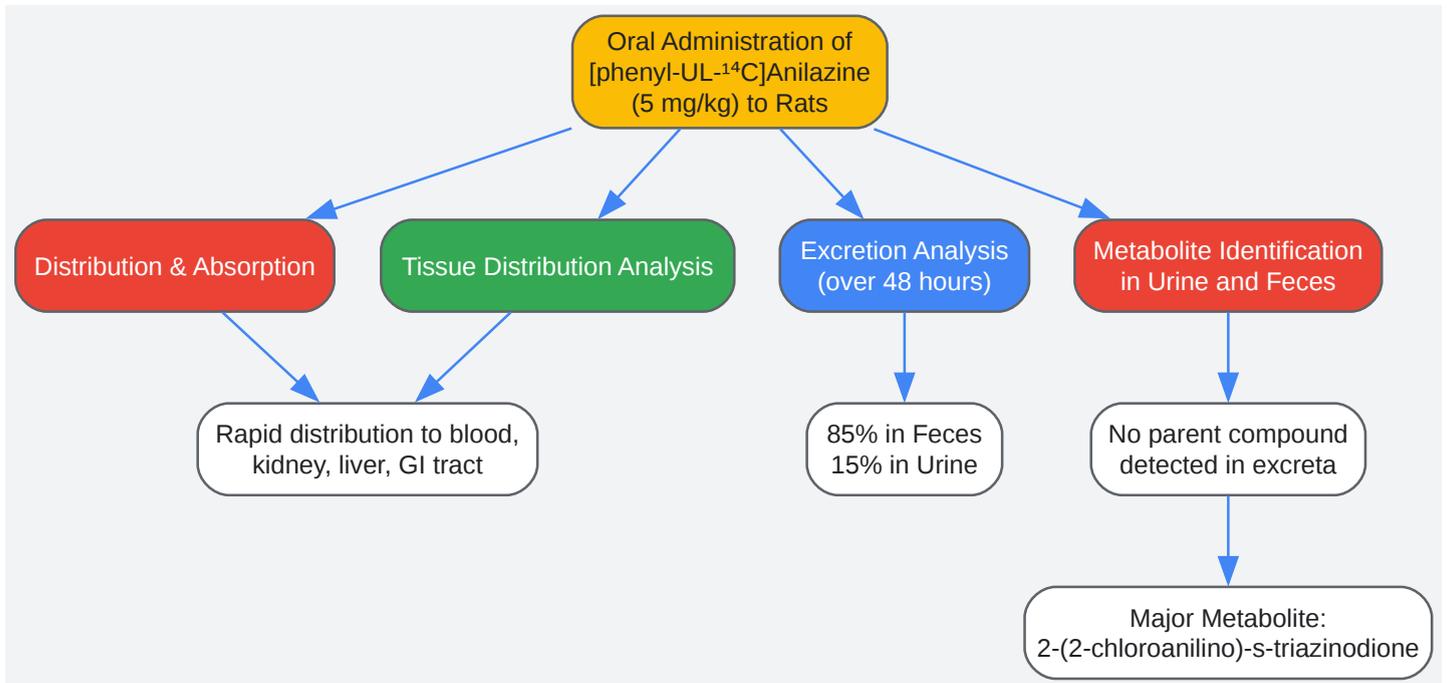
## Anilazine Metabolic Pathway in Rats

The primary metabolic pathway of **anilazine** in rats has been elucidated through studies using radiolabeled compounds. The table below summarizes the key quantitative findings from these studies.

Aspect	Key Findings in Rats
<b>Absorption &amp; Distribution</b>	Poorly absorbed from digestive tract. After a single oral dose, highest concentrations found in blood, kidney, and liver at 1 hour; GI tract at 4 hours. Tissue concentrations decline rapidly to low levels within 10 days [1].

| **Elimination** | **Route:** Primarily via feces (approx. 85%) and urine (approx. 15%) within 48 hours [1]. **Rate:** Most renal elimination occurs within first 6 hours; most fecal elimination occurs between 6-24 hours [1]. || **Biotransformation** | No parent compound found in urine or feces. The basic triazine ring structure is maintained. The major identified metabolite is **2-(2-chloroanilino)-s-triazinodione**, a hydroxylation product comprising about 25% of radioactivity in urine [1]. || **Proposed Pathway** | **Anilazine** → (Hydroxylation) → 2-(2-chloroanilino)-s-triazinodione → Further polar, acidic metabolites [1]. |

The following diagram illustrates the workflow and key findings from the definitive rat metabolism study:



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*Experimental workflow and key findings from the rat metabolism study [1].*

## Anilazine Metabolism in Goats

Information on **anilazine** metabolism in goats is less complete. A primary source mentions a "proposed metabolic pathway for **anilazine** in dairy goats" is available but the specific pathway and metabolites are not detailed in the accessible summary [1]. One analysis notes that rat and goat metabolism data can sometimes predict pesticide transformation in other species, but the specific metabolic map for **anilazine** in goats was not provided [2].

## Detailed Experimental Protocols

The key data on **anilazine** metabolism in rats was generated using the following methodologies:

### 1. Radiolabeled Tracing Study in Rats [1]

- **Test System:** Groups of male and female albino Sprague-Dawley (SD) rats.

- **Dosing:** Single oral (0.5 or 5 mg/kg), intravenous (0.5 mg/kg), or intraduodenal (0.5 mg/kg) doses of **[phenyl-UL-<sup>14</sup>C]anilazine** (specific activity = 70.2  $\mu$ Ci/mg).
- **Sample Collection:** Blood, tissues, urine, and feces were collected at intervals from 1 hour up to 10 days post-dosing.
- **Analysis:** Radioactive content in samples was measured to determine distribution, elimination, and tissue retention. Metabolites in urine and feces were characterized, with the major metabolite identified as 2-(2-chloroanilino)-s-triazinodione.

## 2. Biliary Excretion Study [1]

- **Test System:** Male rats with surgically cannulated bile ducts.
- **Dosing:** Intraduodenal administration of **[phenyl-UL-<sup>14</sup>C]anilazine** (0.5 mg/kg).
- **Sample Collection:** Bile was collected over 24 hours.
- **Analysis:** Radioactivity in the bile was quantified, showing approximately 14% of the administered dose was excreted via this route within 24 hours, confirming biliary excretion as a pathway.

## Research Recommendations

The search indicates that a complete, side-by-side comparison of **anilazine** metabolism in rats and goats is not available in the open literature. To obtain the goat-specific metabolic data, I suggest:

- **Consulting Original Monographs:** Actively seek the full text of the JMPR (Joint Meeting on Pesticide Residues) monographs from which the rat data summary is derived, as they may contain the complete goat study.
- **Refining Your Search:** Use specialized scientific databases with search terms targeting metabolism in ruminants or livestock, such as "**anilazine** goat metabolism" or "veterinary pharmacokinetics **anilazine**".

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## References

1. 786. Anilazine (Pesticide residues in food [inchem.org])
2. A comparison of fish pesticide metabolic pathways with ... [pubmed.ncbi.nlm.nih.gov]

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